

The Discovery and History of Isopropyl Glycolate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isopropyl glycolate*

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Abstract

Isopropyl glycolate, a member of the α -hydroxy ester family, has found applications as a solvent and an intermediate in pharmaceutical synthesis. While the specific historical moment of its initial discovery remains elusive in readily available literature, its scientific origins are intrinsically linked to the mid-19th century's burgeoning field of organic chemistry and the foundational work on its parent compound, glycolic acid. This guide provides a comprehensive overview of the historical context of glycolic acid and its esters, the physicochemical properties of **isopropyl glycolate**, a detailed modern synthesis protocol, and a discussion of its known applications.

Historical Context: The Dawn of Glycolic Acid and its Esters

The story of **isopropyl glycolate** begins with the discovery and characterization of glycolic acid. In 1848, the French chemist Auguste Laurent first coined the name "glycolic acid"[1]. Just a few years later, in 1851, German chemist Adolph Strecker and Russian chemist Nikolai Nikolaevich Sokolov were the first to synthesize it[1]. Their method involved the treatment of hippuric acid with nitric acid and nitrogen dioxide to form an ester of benzoic acid and glycolic acid, which they named "benzoglycolic acid"[1]. This ester was then hydrolyzed by boiling with dilute sulfuric acid for several days to yield glycolic acid and benzoic acid[1].

The mid-19th century was a period of intense investigation into the structure and reactivity of organic molecules. The work of chemists like Charles-Adolphe Wurtz was pivotal in this era. In the 1850s, Wurtz's research on glycols (diatomic alcohols) and their oxidation to form homologues of lactic acid significantly advanced the understanding of α -hydroxy acids[2][3][4]. This foundational work on the synthesis and reactions of glycolic acid and related compounds laid the groundwork for the preparation of its various esters, including **isopropyl glycolate**.

While the exact date and discoverer of the first synthesis of **isopropyl glycolate** are not clearly documented in the historical chemical literature readily available, it is reasonable to surmise that its preparation would have been a logical extension of the esterification reactions being explored with the newly discovered glycolic acid in the latter half of the 19th century.

Physicochemical Properties of Isopropyl Glycolate

A summary of the key quantitative data for **isopropyl glycolate** is presented in Table 1 for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₃	[4][5]
Molecular Weight	118.13 g/mol	[4][5]
CAS Number	623-61-0	[5]
Appearance	Colorless to pale yellow liquid	[6]
Odor	Mild, pleasant	[6]
Boiling Point	159.3 °C at 760 mmHg	[5]
Density	1.05 g/cm ³	[5]
Refractive Index	1.42	[5]
Water Solubility	Slightly soluble	[5]
LogP	0.3	[5]

Synthesis of Isopropyl Glycolate: A Modern Experimental Protocol

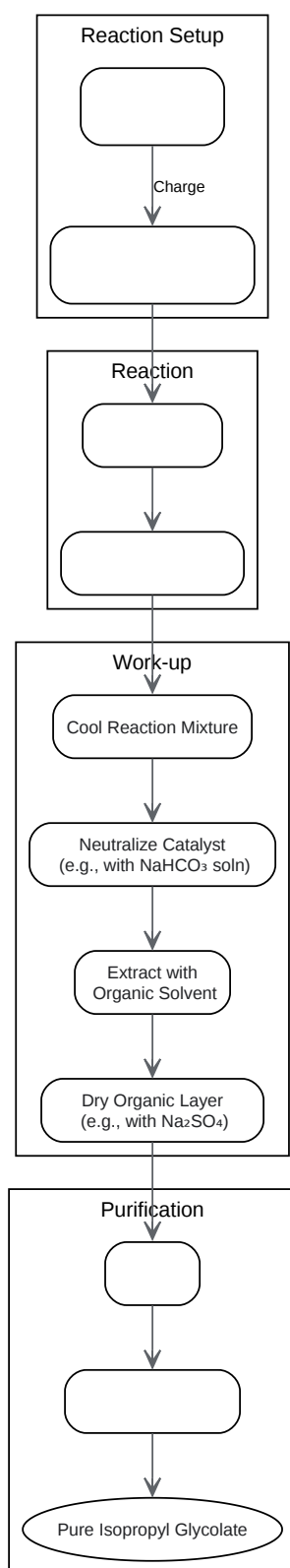
Given the absence of a documented historical synthesis, this section details a contemporary method for the preparation of **isopropyl glycolate**. One common approach is the direct esterification of glycolic acid with isopropanol.

Reaction Principle

The synthesis involves the Fischer esterification of glycolic acid with isopropyl alcohol, typically in the presence of an acid catalyst, to form **isopropyl glycolate** and water. The reaction is reversible, and thus, removal of water can drive the equilibrium towards the product.

Experimental Workflow

The general workflow for the synthesis of **isopropyl glycolate** via Fischer esterification is depicted in the following diagram.



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Figure 1: General workflow for the synthesis of **isopropyl glycolate**.

Detailed Methodology

Materials:

- Glycolic acid (1.0 mol)
- Isopropanol (3.0 mol)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.05 mol)
- Toluene (as an azeotropic agent)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add glycolic acid, isopropanol, and toluene.
- Slowly add the concentrated sulfuric acid with stirring.
- Heat the reaction mixture to reflux. Water will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until no more water is collected, indicating the completion of the esterification.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Wash with water and then with brine.
- Separate the organic layer and dry it over anhydrous sodium sulfate.

- Filter the drying agent and remove the toluene and excess isopropanol by rotary evaporation.
- Purify the crude **isopropyl glycolate** by vacuum distillation to obtain the final product.

Applications and Biological Significance

Isopropyl glycolate is primarily used as a solvent in various industrial applications and as an intermediate in the synthesis of pharmaceuticals and other organic compounds. Its bifunctional nature, containing both a hydroxyl and an ester group, makes it a versatile building block in organic synthesis.

To date, there is no significant body of research available in the public domain that describes specific signaling pathways or detailed biological activities of **isopropyl glycolate**. Its role in drug development appears to be primarily as a precursor or a component in formulation rather than a bioactive molecule that directly interacts with specific biological pathways. Therefore, a signaling pathway diagram cannot be provided at this time.

Conclusion

While the specific historical details of the discovery of **isopropyl glycolate** remain to be unearthed from the annals of 19th-century chemistry, its intellectual lineage is clearly tied to the pioneering work on glycolic acid. The fundamental principles of esterification, established during that era, continue to be the basis for its synthesis today. The physicochemical properties of **isopropyl glycolate** make it a useful compound in various chemical industries. Further research into its potential biological activities could open up new avenues for its application in the life sciences.

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- To cite this document: BenchChem. [The Discovery and History of Isopropyl Glycolate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293520#discovery-and-history-of-isopropyl-glycolate>]

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